

3'-Bromo-4'-fluoroacetophenone safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3'-Bromo-4'-fluoroacetophenone

Cat. No.: B085946

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Technical Safety Guide: 3'-Bromo-4'-fluoroacetophenone

An In-depth Overview for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **3'-Bromo-4'-fluoroacetophenone** (CAS No. 1007-15-4). The information is compiled for professionals in research and development who utilize this compound as a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and advanced materials.^[1] Adherence to these safety protocols is critical for ensuring a safe laboratory environment.

Chemical Identification and Properties

3'-Bromo-4'-fluoroacetophenone is a dihalogenated acetophenone derivative used as a building block in organic synthesis.^[2] Its chemical structure and properties are summarized below.

Property	Value
Chemical Name	1-(3-Bromo-4-fluorophenyl)ethanone[2][3]
Synonyms	1-Acetyl-3-bromo-4-fluorobenzene, 3-Bromo-4-fluoroacetophenone[2][3][4]
CAS Number	1007-15-4[2][3][5]
Molecular Formula	C ₈ H ₆ BrFO[2][4][5]
Molecular Weight	217.04 g/mol [2][5]
Appearance	White to yellow/light brown or orange powder/crystals[2][4]
Melting Point	52-57 °C[2][6][7]
Boiling Point	~230-240 °C[4]
Flash Point	>110 °C (>230 °F)[4][7]

Hazard Identification and GHS Classification

According to the Globally Harmonized System (GHS), **3'-Bromo-4'-fluoroacetophenone** is classified as an irritant. All personnel must be fully aware of these hazards before handling the substance.

GHS Classification	Details
Pictogram	GHS07 (Exclamation Mark)[3][7]
Signal Word	Warning[3][5][7][8]
Hazard Class	Skin Irritation (Category 2)[3][5][8][9] Serious Eye Irritation (Category 2/2A)[3][5][8][9] Specific Target Organ Toxicity – Single Exposure (Category 3), Respiratory System[3][5][8][9]
Hazard Statements	H315: Causes skin irritation.[5][8][9] H319: Causes serious eye irritation.[5][8][9] H335: May cause respiratory irritation.[5][8][9]

Safe Handling, Storage, and Personal Protection

Proper handling and storage protocols are essential to minimize exposure and maintain chemical integrity. The primary hazards associated with this chemical directly inform the required personal protective equipment (PPE) and engineering controls.

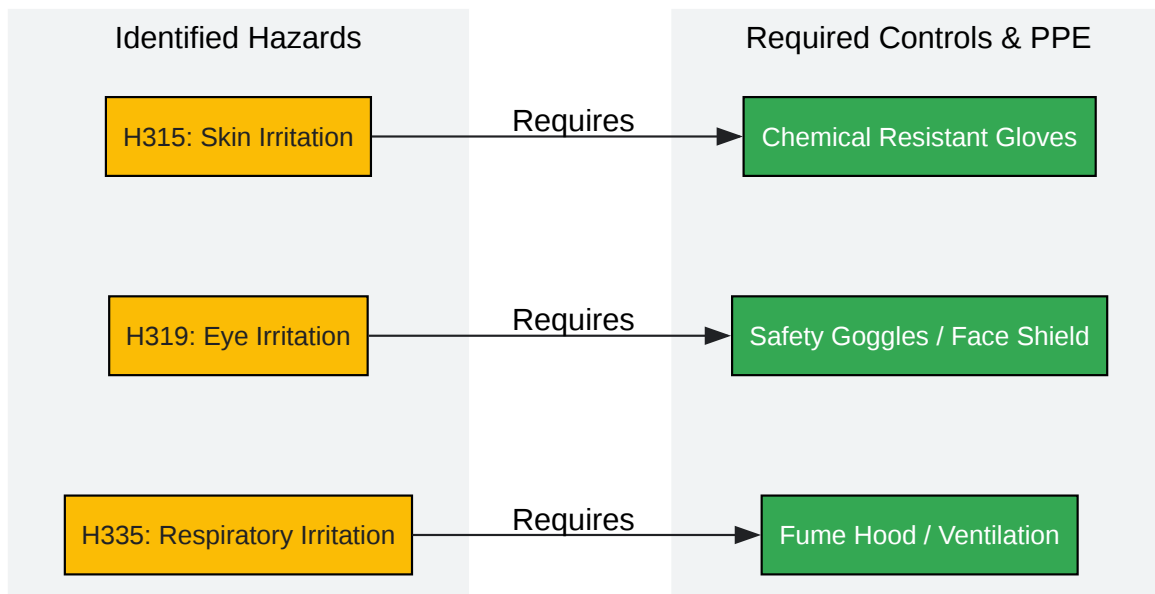
Recommended Handling Practices:

- Use only in a well-ventilated area, preferably under a chemical fume hood.[\[3\]](#)[\[4\]](#)[\[10\]](#)
- Avoid breathing dust, fumes, or vapors.[\[3\]](#)[\[5\]](#)[\[11\]](#)
- Avoid contact with skin and eyes.[\[3\]](#)[\[4\]](#)
- Wear suitable protective clothing, gloves, and eye/face protection.[\[4\]](#)[\[11\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)[\[8\]](#)[\[11\]](#)
- Minimize dust generation and accumulation.[\[10\]](#)
- Use non-sparking tools to prevent fire from electrostatic discharge.[\[4\]](#)

Storage Conditions:

- Store in a tightly closed container.[\[3\]](#)[\[4\]](#)[\[10\]](#)
- Keep in a dry, cool, and well-ventilated place.[\[4\]](#)
- Store locked up.[\[5\]](#)[\[8\]](#)[\[11\]](#)
- Recommended storage temperature is between 2-8 °C.[\[1\]](#)

Diagram: Hazard to PPE Relationship



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Caption: Logical relationship between chemical hazards and required PPE.

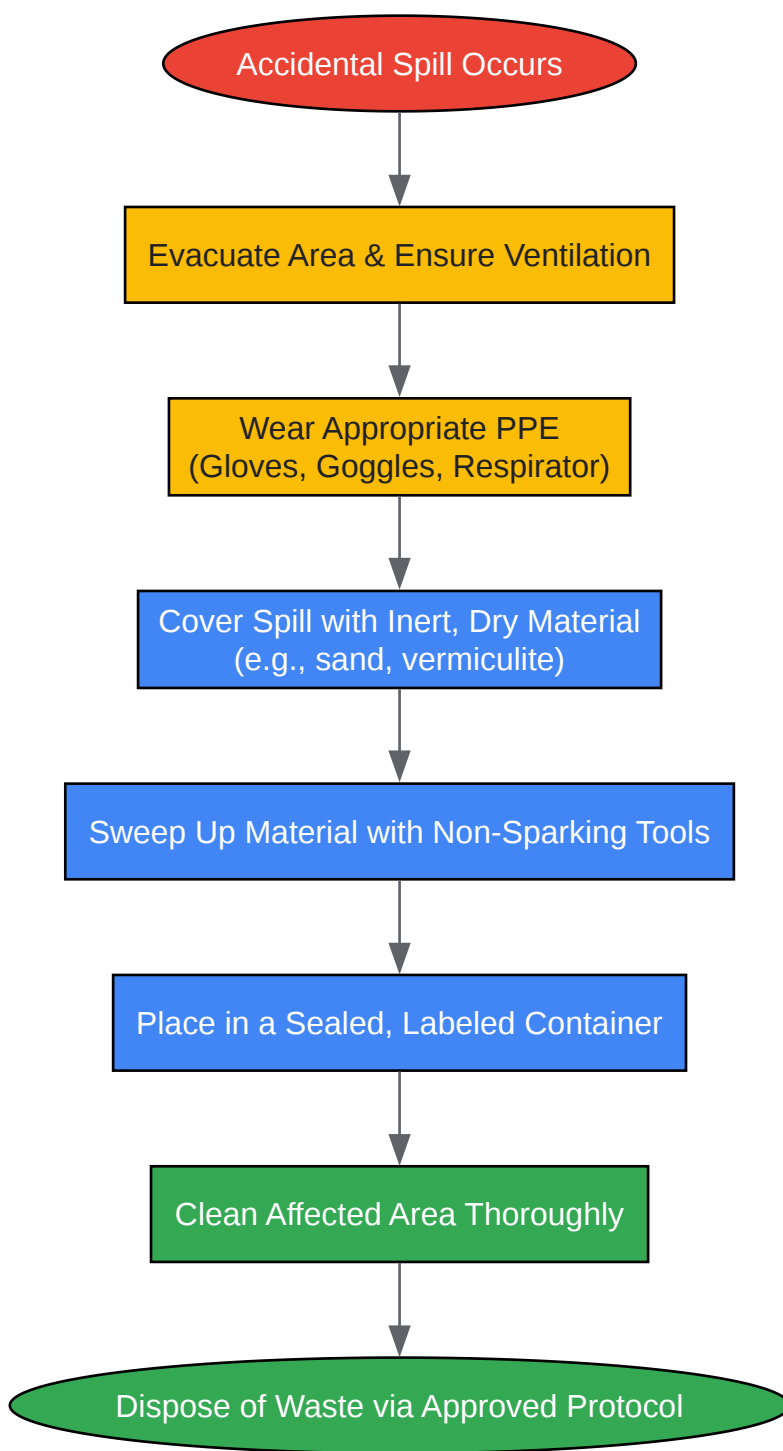
Emergency Procedures and First-Aid Measures

In the event of accidental exposure or release, immediate and appropriate action is crucial.

Exposure Route	First-Aid Protocol
Inhalation	Remove person to fresh air and keep comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor. [5] [8] [11]
Skin Contact	Take off contaminated clothing. Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. [5] [8] [11]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [5] [8] [11]
Ingestion	Do NOT induce vomiting. Call a physician or poison control center immediately. [10]

Note on Experimental Protocols: The data presented in this guide is derived from standardized safety testing protocols as required by regulatory bodies. Detailed methodologies for these specific tests (e.g., skin irritation studies) are not publicly available in the provided Safety Data Sheets but follow established guidelines such as those from the OECD.

Diagram: Accidental Spill Response Workflow



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Caption: Step-by-step workflow for handling an accidental spill.

Precautionary Statements (P-Statements)

The following precautionary statements provide specific instructions for minimizing risks associated with the compound's hazards.

Category	Statement Code	Statement Text
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray. [5] [8] [11]
P264	Wash skin thoroughly after handling. [5] [8] [11]	
P271	Use only outdoors or in a well-ventilated area. [5] [8] [11]	
P280	Wear protective gloves/protective clothing/eye protection/face protection. [5] [8] [11]	
Response	P302 + P352	IF ON SKIN: Wash with plenty of water. [5] [11]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing. [5] [8] [11]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [5] [8] [11]	
P312 / P319	Call a POISON CENTER/doctor if you feel unwell. / Get medical help if you feel unwell. [5] [11]	
P332 + P313 / P317	If skin irritation occurs: Get medical advice/attention. [5] [9] [11]	
P362 + P364	Take off contaminated clothing and wash it before reuse. [5]	

Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[5][11]
P405	Store locked up.[5][8][11]	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.[5][8][11]

Stability and Reactivity

Understanding the chemical stability and reactivity is key to safe storage and use in experimental design.

- **Reactivity:** No hazardous reactions have been reported under normal processing.[10]
- **Chemical Stability:** The material is considered stable under recommended storage conditions, though it may be sensitive to moisture.[10]
- **Conditions to Avoid:** Incompatible products, heat, flames, sparks, and exposure to moist air or water should be avoided.[10]
- **Incompatible Materials:** Strong oxidizing agents and strong bases.[10]
- **Hazardous Decomposition Products:** Under fire conditions, may produce carbon oxides (CO, CO₂), and hydrogen bromide gas.[9][12]

Disclaimer: This document is intended as a summary guide and is not a substitute for a complete Safety Data Sheet (SDS). Always consult the most recent SDS provided by your supplier before handling **3'-Bromo-4'-fluoroacetophenone**. All laboratory work should be conducted by trained personnel in accordance with established institutional safety protocols.

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- To cite this document: BenchChem. [3'-Bromo-4'-fluoroacetophenone safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085946#3-bromo-4-fluoroacetophenone-safety-data-sheet-and-handling-precautions]

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